Dihydrolinalool: A Technical Guide to its Olfactory Properties and Scent Profile

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Dihydrolinalool	
Cat. No.:	B102403	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrolinalool (IUPAC name: 3,7-Dimethyl-6-octen-3-ol) is a tertiary alcohol of significant interest in the fields of fragrance chemistry, sensory science, and consumer product formulation. Valued for its fresh, clean, and complex floral aroma, it serves as a crucial ingredient in a wide array of applications, from fine perfumery to household products. Its superior chemical stability, particularly in harsh product bases where compounds like linalool might degrade, makes it a versatile and reliable component for achieving persistent and pleasant floralcy.[1]

This technical guide provides an in-depth analysis of the olfactory properties of **dihydrolinalool**, supported by quantitative data, detailed experimental methodologies for its sensory evaluation, and a review of the biochemical pathways governing its perception.

Chemical and Physical Properties

A foundational understanding of **dihydrolinalool** begins with its basic chemical and physical characteristics, which are summarized below.

Property	Value
IUPAC Name	3,7-Dimethyl-6-octen-3-ol
Synonyms	1,2-Dihydrolinalool, 3,7-Dimethyl-6-octene-3-ol
CAS Number	18479-51-1
Molecular Formula	$C_{10}H_{20}O$
Molecular Weight	156.27 g/mol
Appearance	Colorless Liquid
Purity (Typical)	≥ 95-97% (by GC)

Source:[2]

Olfactory Profile and Sensory Data

The scent of **dihydrolinalool** is multifaceted, primarily categorized within the Floral odor family. [1] Its profile is prized by perfumers for a fresh and clean character that bridges citrus top notes with floral heart compositions.[1][3]

The detailed olfactory descriptors include:

- Primary Notes: A dominant fresh, clean floral character reminiscent of lily-of-the-valley (muguet) and bois de rose (rosewood).

- Secondary Notes: Brightening citrus freshness.

- Subtle Nuances: Soft woody undertones, with some evaluators noting subtle blueberry and green or "weedy" facets.

Quantitative Olfactory Data

While a specific odor detection threshold (ODT) for **dihydrolinalool** in a standardized medium like water or air is not readily available in published literature, other quantitative and semi-quantitative metrics have been established through sensory analysis. The "Threshold of

Concern" is a toxicological value and should not be confused with a sensory detection threshold.

Parameter	Value / Description	Source
Odor Family	Floral, Citrus, Lavender	
Odor Strength	Medium (Rated 4/10 on a direct evaluation scale)	
Impact in Blend	Restrained (Rated 3/10 for impact within a composition)	
Longevity	Lasts approximately 12 hours on a smelling strip.	
Odor Detection Threshold	Data not available in cited literature.	

Experimental Protocols for Olfactory Analysis

The characterization of aroma compounds like **dihydrolinalool** relies on standardized instrumental and sensory evaluation techniques.

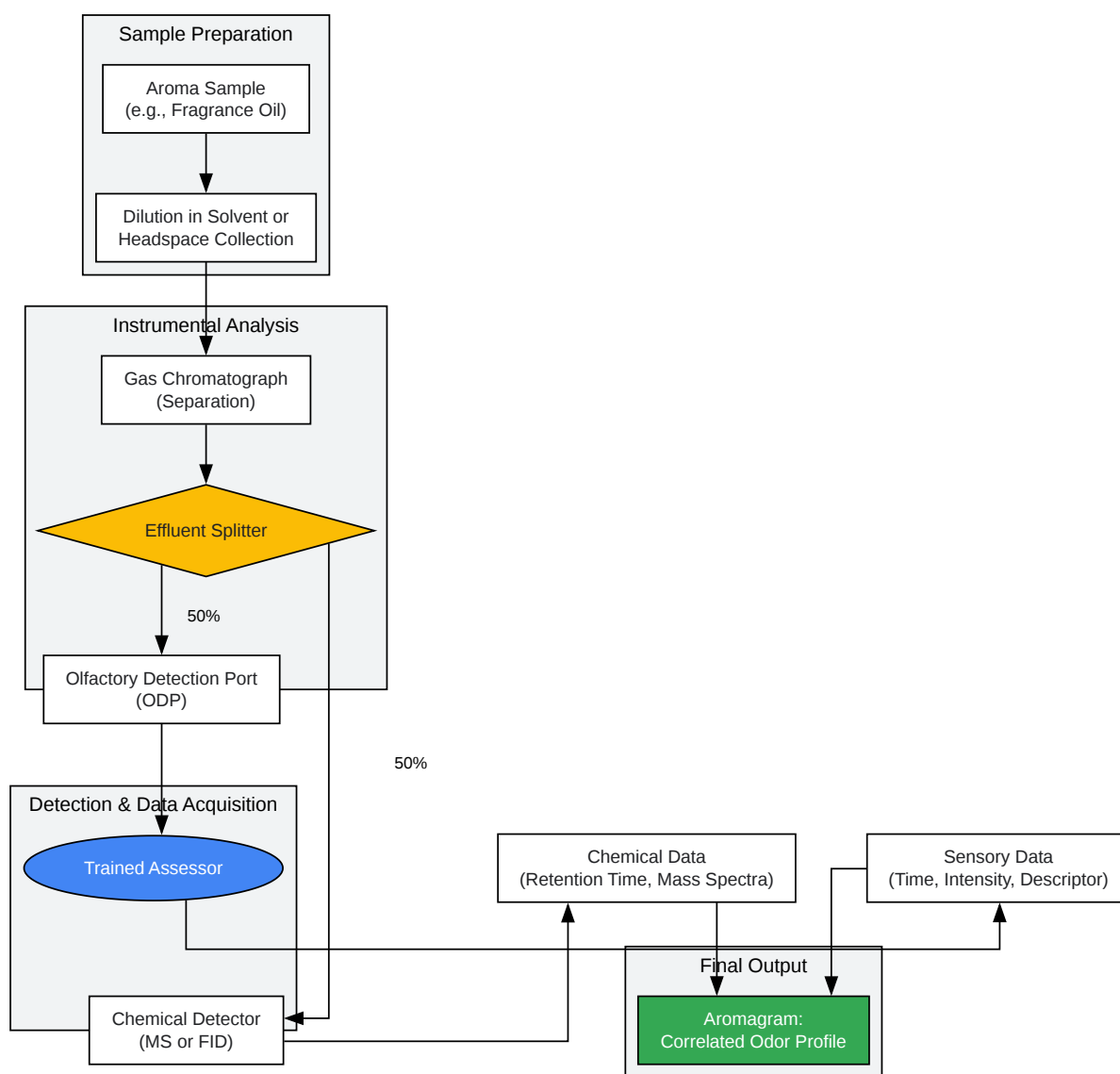## Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful analytical technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector. This method is essential for identifying which specific volatile compounds in a complex mixture are responsible for its aroma.

Methodology:

- Sample Preparation: The analyte (e.g., a fragrance oil containing **dihydrolinalool**) is diluted in an appropriate solvent. For headspace analysis, the volatile compounds are collected from the air above the sample.

- Injection and Separation: The sample is injected into a gas chromatograph, where compounds are separated based on their boiling points and affinity for the stationary phase

Tech Support

of the GC column.

- Column Effluent Splitting: At the end of the column, the effluent is split. One portion is directed to a conventional chemical detector (such as a Mass Spectrometer, MS, or Flame Ionization Detector, FID) for compound identification and quantification.

- Olfactometry Port: The other portion of the effluent is mixed with humidified air and directed to a heated sniffing port (olfactory detection port, ODP).

- Sensory Detection: A trained sensory panelist or "assessor" sniffs the ODP and records the time, intensity, and description of any perceived odors.

- Data Correlation: The data from the chemical detector (retention time, mass spectrum) is correlated with the sensory data to identify the specific odor-active compounds.

Sample Preparation

Aroma Sample
(e.g., Fragrance Oil)

Dilution in Solvent or
Headspace Collection

Instrumental Analysis

Gas Chromatograph
(Separation)

Effluent Splitter

50%

Olfactory Detection Port
(ODP)

50%

Detection & Data Acquisition

Trained Assessor

Chemical Detector
(MS or FID)

Chemical Data
(Retention Time, Mass Spectra)

Sensory Data
(Time, Intensity, Descriptor)

Final Output

Aromagram:
Correlated Odor Profile

Click to download full resolution via product page

Caption: Experimental workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Sensory Panel Analysis

Descriptive sensory analysis provides the qualitative and quantitative data on the perceived scent profile. This requires a highly controlled environment and trained panelists.
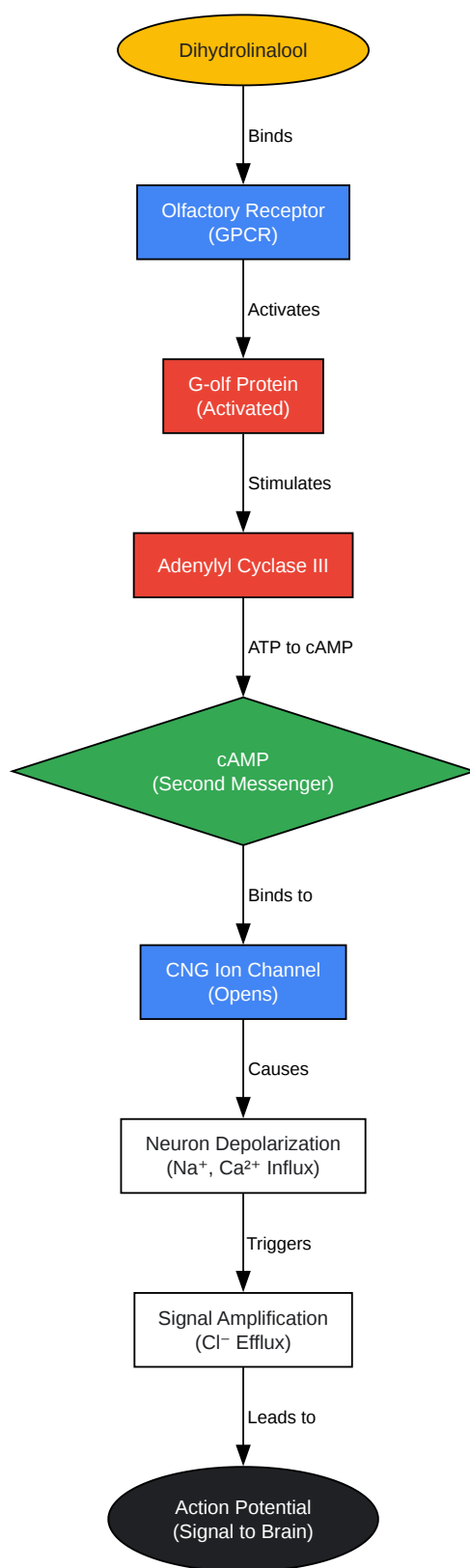
Methodology:

- Objective Definition: The goal of the test is clearly defined (e.g., to characterize the scent profile of **dihydrolinalool** on a smelling strip over time).

- Panelist Selection and Training: Panelists are screened for normal olfactory acuity and trained to identify and rate the intensity of various standard aroma chemicals and fragrance notes.

- Sample Preparation and Presentation: **Dihydrolinalool** is diluted to a standard concentration (e.g., 10% in a neutral solvent like ethanol) and applied to standardized smelling strips. Samples are coded and presented blindly to panelists to prevent bias.

- Controlled Environment: Evaluations are conducted in isolated, odor-free sensory booths with controlled temperature and humidity.

- Evaluation Protocol: Panelists smell the strips at set time intervals (e.g., immediately, after 15 minutes, 1 hour, 4 hours, 12 hours) and rate the intensity of predefined sensory attributes (e.g., floral, citrus, woody, green) on a structured scale (e.g., a 15-point scale). They also provide free-form descriptors.

- Data Analysis: The quantitative ratings are statistically analyzed (e.g., using ANOVA, PCA) to generate a consensus sensory profile and track the evolution of the scent over time (the "dry-down").

Olfactory Signaling Pathway

The perception of **dihydrolinalool** begins with a complex signal transduction cascade in the olfactory epithelium. Like other odorants, it is detected by a large family of G-protein coupled receptors (GPCRs).

Key Steps in Olfactory Transduction:

- Binding: A **dihydrolinalool** molecule binds to a specific Olfactory Receptor (OR) on the cilia of an Olfactory Sensory Neuron (OSN).

- G-Protein Activation: This binding event activates an associated G-protein, specifically the olfactory-specific G-protein (G-olf).

- Second Messenger Production: The activated G-olf stimulates the enzyme Adenylyl Cyclase III, which converts ATP into cyclic AMP (cAMP), a second messenger.

- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.

- Depolarization: The opening of CNG channels allows an influx of positive ions (Na^+ and Ca^{2+}) into the neuron, causing the cell membrane to depolarize. This initial change in membrane potential is the receptor potential.

- Signal Amplification: The influx of Ca^{2+} opens calcium-activated chloride (Cl^-) channels. Due to a high intracellular chloride concentration in OSNs, chloride ions flow out of the cell, further depolarizing it and amplifying the signal.

- Action Potential: If the depolarization reaches a certain threshold, it triggers an action potential (an electrical signal) that travels along the neuron's axon.

- Signal Transmission to the Brain: The axon projects to the olfactory bulb in the brain, where it synapses with other neurons in a structure called a glomerulus. This signal is then relayed to higher cortical areas for conscious perception of the smell.

Dihydrolinalool

↓ Binds

Olfactory Receptor
(GPCR)

↓ Activates

G-olf Protein
(Activated)

↓ Stimulates

Adenylyl Cyclase III

↓ ATP to cAMP

cAMP
(Second Messenger)

↓ Binds to

CNG Ion Channel
(Opens)

↓ Causes

Neuron Depolarization
(Na^+, Ca^{2+} Influx)

↓ Triggers

Signal Amplification
(Cl^- Efflux)

↓ Leads to

Action Potential
(Signal to Brain)

Click to download full resolution via product page

Caption: Simplified diagram of the olfactory signal transduction pathway.

Conclusion

Dihydrolinalool is a well-characterized aroma chemical with a desirable and complex olfactory profile dominated by fresh floral, lily, and citrus notes. Its stability and moderate, clean character make it an invaluable tool for researchers and formulators. While its qualitative scent profile is thoroughly documented, a publicly available, quantitative odor detection threshold remains an area for future research. The methodologies of GC-O and trained sensory panels are the gold standards for its evaluation, and its perception is governed by the canonical cAMP-mediated olfactory signaling pathway. This guide provides the foundational technical knowledge required for the effective study and application of this important fragrance ingredient.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. scent.vn [scent.vn]

- 2. Dihydrolinalool | C10H20O | CID 86749 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. odour.org.uk [odour.org.uk]

- To cite this document: BenchChem. [Dihydrolinalool: A Technical Guide to its Olfactory Properties and Scent Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102403#olfactory-properties-and-scent-profile-of-dihydrolinalool]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com